

Carfentrazone-ethyl-d5 for Residue Analysis: A Technical Guide

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the application of Carfentrazone-ethyl-d5 as an internal standard in the residue analysis of Carfentrazone-ethyl. It covers analytical methodologies, metabolic pathways, and detailed experimental protocols to ensure accurate and reliable quantification in various matrices.

Introduction to Carfentrazone-ethyl

Carfentrazone-ethyl is a selective, post-emergence herbicide used for the control of broadleaf weeds in crops such as cereals, corn, and soybeans.^{[1][2]} It belongs to the aryl triazolinone class of herbicides and acts by inhibiting the enzyme protoporphyrinogen oxidase (PPO), a key enzyme in the chlorophyll biosynthesis pathway.^[3] This inhibition leads to the accumulation of protoporphyrin IX, which, in the presence of light and oxygen, causes rapid membrane disruption and cell death in susceptible plants.

Due to its widespread use, regulatory bodies require robust analytical methods for monitoring its residues in environmental and food samples. The use of a stable isotope-labeled internal

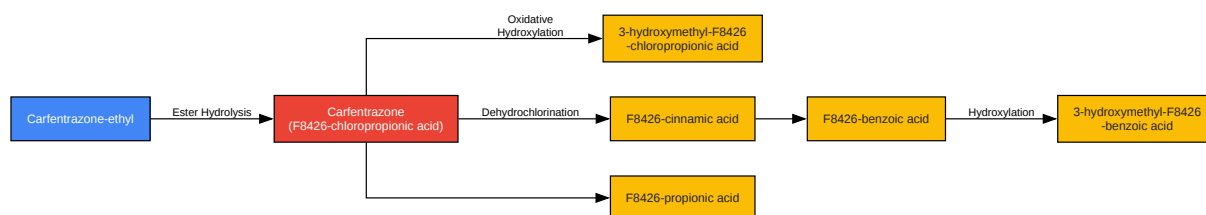
standard, such as Carfentrazone-ethyl-d5, is crucial for achieving high accuracy and precision in these analyses by compensating for matrix effects and variations in sample preparation and instrument response.

Physicochemical Properties

Property	Value
Carfentrazone-ethyl	
IUPAC Name	ethyl (2RS)-2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propanoate
CAS Number	128639-02-1[4]
Molecular Formula	C15H14Cl2F3N3O3[2]
Molecular Weight	412.19 g/mol [2]
Carfentrazone-ethyl-d5	
IUPAC Name	1,1,2,2,2-pentadeuterioethyl 2-chloro-3-[2-chloro-5-[4-(difluoromethyl)-3-methyl-5-oxo-1,2,4-triazol-1-yl]-4-fluorophenyl]propanoate[5]
CAS Number	2140327-60-0[5]
Molecular Formula	C15D5H9Cl2F3N3O3[6]
Molecular Weight	417.22 g/mol [6]

Metabolic Pathway of Carfentrazone-ethyl

Carfentrazone-ethyl undergoes rapid metabolism in plants, soil, and animals.[3][7] The primary metabolic pathway involves the hydrolysis of the ethyl ester to its corresponding carboxylic acid, Carfentrazone (F8426-chloropropionic acid), which is also phytotoxic.[1][7][8] Further degradation can occur through various reactions, including dehydrochlorination and hydroxylation.[8] Understanding these pathways is essential for identifying the target analytes in residue analysis.



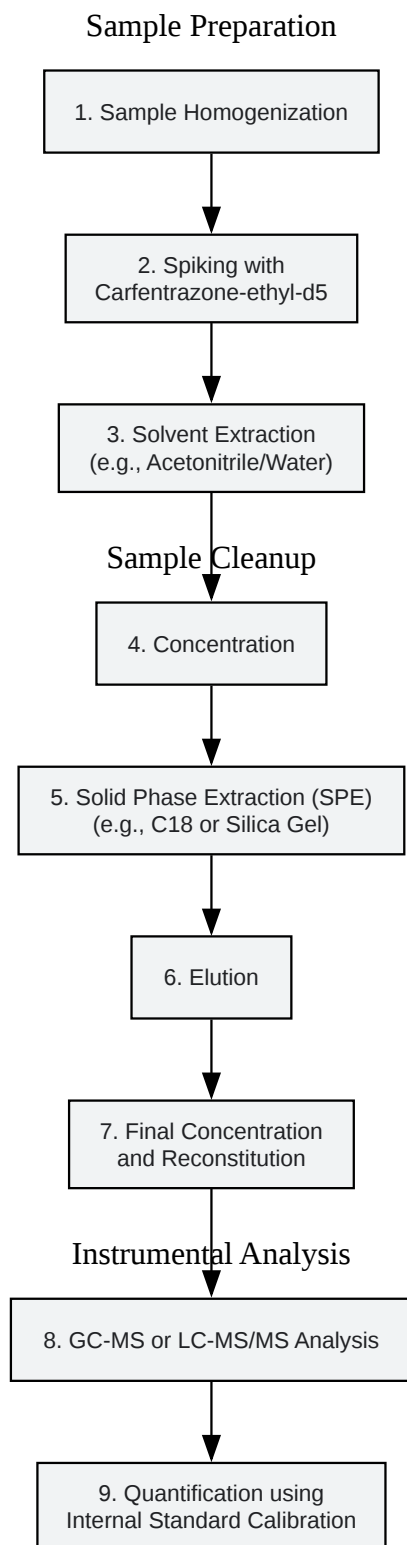
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Figure 1: Metabolic Pathway of Carfentrazone-ethyl.

Analytical Methodology for Residue Analysis

The determination of Carfentrazone-ethyl and its metabolites in various matrices typically involves extraction, cleanup, and instrumental analysis, commonly by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of Carfentrazone-ethyl-d5 as an internal standard is critical for accurate quantification.

Experimental Workflow



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Figure 2: General Workflow for Carfentrazone-ethyl Residue Analysis.

Detailed Experimental Protocol (Soil Matrix)

This protocol is a composite based on established methods for the analysis of Carfentrazone-ethyl and its metabolites in soil.^{[4][9]}

1. Sample Preparation and Extraction:

- Weigh 10 g of homogenized soil into a 50 mL polypropylene centrifuge tube.
- Fortify the sample with a known concentration of Carfentrazone-ethyl-d5 internal standard solution.
- Add 20 mL of acetonitrile/water (80:20, v/v).
- Shake vigorously for 10 minutes using a mechanical shaker.
- Centrifuge at 4000 rpm for 5 minutes.
- Collect the supernatant. Repeat the extraction step with another 20 mL of acetonitrile/water.
- Combine the supernatants.

2. Cleanup:

- Concentrate the combined extract to approximately 1 mL using a rotary evaporator at 40°C.
- Add 10 mL of 5% NaCl solution to the concentrated extract.
- Perform a liquid-liquid extraction with two 10 mL portions of dichloromethane.
- Combine the dichloromethane fractions and dry over anhydrous sodium sulfate.
- Evaporate the solvent to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of hexane:ethyl acetate (95:5, v/v) for SPE cleanup.
- Condition a silica gel SPE cartridge (1 g/6 mL) with 5 mL of hexane.
- Load the sample onto the SPE cartridge.

- Wash the cartridge with 5 mL of hexane:ethyl acetate (95:5, v/v).
- Elute the analytes with 10 mL of hexane:ethyl acetate (8:2, v/v).
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in 1 mL of a suitable solvent for instrumental analysis.

3. Instrumental Analysis (GC-MS):

- Gas Chromatograph: Agilent 7890B or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Injector Temperature: 280°C.
- Oven Program: Initial temperature of 80°C, hold for 1 min, ramp to 280°C at 20°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Acquisition Mode: Selected Ion Monitoring (SIM).

4. Quantification:

- Prepare matrix-matched calibration standards containing both Carfentrazone-ethyl and Carfentrazone-ethyl-d5.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Quantify the amount of Carfentrazone-ethyl in the samples using the calibration curve.

Quantitative Data Summary

The following table summarizes typical performance data for the analytical method.

Parameter	Value	Reference
Limit of Detection (LOD)	1 µg/kg (ppb)	[4]
Limit of Quantification (LOQ)	5 µg/kg (ppb)	[4][9]
Recovery (%)		
Fortification Level (5 µg/kg)	70-120%	[4]
Fortification Level (50 µg/kg)	70-120%	[4]
Precision (RSD%)		
Intra-day	< 15%	-
Inter-day	< 20%	-

Note: Recovery and precision values are typical and may vary depending on the matrix and laboratory conditions.

Conclusion

The use of Carfentrazone-ethyl-d5 as an internal standard is indispensable for the accurate and precise quantification of Carfentrazone-ethyl residues in complex matrices. The methodologies outlined in this guide provide a robust framework for researchers and analytical scientists to develop and validate methods for regulatory compliance and environmental monitoring. The detailed understanding of the metabolic fate of Carfentrazone-ethyl further aids in designing comprehensive residue analysis studies.

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